Application Note: 5-Amino-2,4-dibromophenol in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name:	*5-Amino-2,4-dibromophenol;hydrochloride*
CAS No.:	*2375273-78-0*
Cat. No.:	*B3000421*

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Executive Summary

5-Amino-2,4-dibromophenol (CAS: 367521-07-1) is a highly specialized halogenated aminophenol building block used in the synthesis of heterocyclic active pharmaceutical ingredients (APIs). Unlike its more common isomers (e.g., 4-amino-2,6-dibromophenol), this meta-aminophenol derivative possesses a unique substitution pattern (OH at C1, NH_2 at C5, Br at C2, C4) that leaves the C6 position open for ortho-cyclization.

Its primary pharmaceutical utility lies in the Doebner-Miller synthesis of substituted quinolines (specifically quinaldine derivatives), which are potent scaffolds for antifungal and antibacterial agents. Furthermore, the bromine substituents at the 2 and 4 positions serve as versatile handles for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), facilitating the rapid generation of Structure-Activity Relationship (SAR) libraries in drug discovery, particularly for kinase inhibitors and bioisosteres of tert-butyl phenol drugs (e.g., Ivacaftor analogs).

Chemical Identity & Properties

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Property	Specification
Chemical Name	5-Amino-2,4-dibromophenol
CAS Number	367521-07-1
Molecular Formula	$C_6H_5Br_2NO$
Molecular Weight	266.92 g/mol
Structure	Phenol core; OH (1), Br (2,4), NH_2 (5)
Appearance	Off-white to light brown crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
pKa (Calc)	~7.5 (Phenolic OH), ~3.5 (Aniline NH_2)
Stability	Light sensitive; susceptible to oxidation (store under inert atmosphere)

Key Pharmaceutical Applications

Synthesis of Antifungal Quinaldines (Quinoline Scaffolds)

The most documented application of 5-amino-2,4-dibromophenol is as a precursor for 5-hydroxy-6,8-dibromoquinaldines. The presence of the free ortho position (C6) relative to the amino group allows for cyclization with

-unsaturated aldehydes.

- Mechanism: Modified Doebner-Miller reaction.
- Target Class: 8-hydroxyquinoline analogs (known chelators with antimicrobial properties).
- Significance: The resulting quinolines exhibit potent antifungal activity against Candida species by disrupting cell wall synthesis and metal ion homeostasis.

SAR Library Generation (Cross-Coupling)

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In medicinal chemistry, the bromine atoms at C2 and C4 act as electrophilic sites for selective functionalization.

- C2-Br vs. C4-Br Selectivity: The C2-bromine is sterically crowded by the adjacent hydroxyl group, often making the C4-bromine more reactive toward oxidative addition in Pd-catalyzed cycles. This allows for regiospecific arylation.
- Bioisosterism: This compound is used to synthesize halogenated analogs of 5-amino-2,4-di-tert-butylphenol (an intermediate for Ivacaftor, a cystic fibrosis drug) to study metabolic stability (blocking metabolic hot spots with halogens).

Experimental Protocols

Protocol A: Synthesis of 5-Amino-2,4-dibromophenol

Rationale: Commercial availability can be sporadic. This protocol describes the controlled bromination of 3-aminophenol. Direct bromination must be controlled to prevent tribromination (at C2, C4, and C6).

Reagents:

- 3-Aminophenol (1.0 eq)
- N-Bromosuccinimide (NBS) (2.05 eq)
- Acetonitrile (ACN) (Solvent)
- Temperature: 0°C to Room Temperature (RT)

Step-by-Step Procedure:

- Dissolution: Dissolve 3-aminophenol (10.9 g, 100 mmol) in ACN (150 mL) in a round-bottom flask shielded from light (aluminum foil).
- Controlled Addition: Cool the solution to 0°C using an ice bath. Add NBS (36.5 g, 205 mmol) portion-wise over 45 minutes. Critical: Slow addition prevents the exotherm from favoring the formation of the tribromo-impurity.

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- Reaction: Allow the mixture to warm to RT and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 7:3). The product spot will be less polar than the starting material.
- Quenching: Quench the reaction with saturated sodium thiosulfate solution (50 mL) to destroy unreacted bromine species.
- Isolation: Concentrate the organic solvent under reduced pressure. Extract the aqueous residue with Ethyl Acetate (3 x 100 mL).
- Purification: Wash combined organics with brine, dry over Na_2SO_4, and concentrate. Recrystallize from Ethanol/Water (9:1) to obtain off-white needles.
  - Yield Target: 65-75%
  - QC Check: ^1H NMR should show two singlets in the aromatic region (corresponding to protons at C3 and C6).

Protocol B: Synthesis of Antifungal Quinaldine Derivative

Application: Cyclization with crotonaldehyde (but-2-enal).

Reagents:

- 5-Amino-2,4-dibromophenol (1.0 eq)
- Crotonaldehyde (1.2 eq)
- 6M Hydrochloric Acid (Solvent/Catalyst)[1]
- Zinc Chloride (Lewis Acid Catalyst, 0.5 eq)

Step-by-Step Procedure:

- Setup: In a reflux apparatus, suspend 5-amino-2,4-dibromophenol (2.67 g, 10 mmol) in 6M HCl (20 mL). Add $ZnCl_2$ (0.68 g).

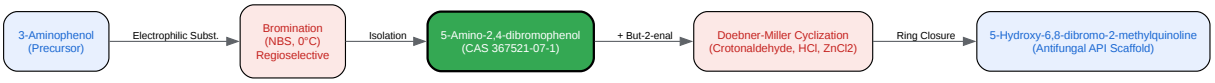
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- Addition: Heat the mixture to 90°C. Add Crotonaldehyde (0.84 g, 12 mmol) dropwise over 30 minutes.
- Cyclization: Reflux for 4–6 hours. The solution will darken as the quinoline ring forms.
- Work-up: Cool to RT. Neutralize carefully with 20% NaOH solution to pH ~8. The product will precipitate as a solid.
- Filtration: Filter the crude solid and wash with cold water.
- Purification: Purify by column chromatography (SiO_2, CH_2Cl_2:MeOH 95:5).
  - Product: 5-hydroxy-6,8-dibromo-2-methylquinoline.

Visualized Pathways

Synthesis & Application Workflow

The following diagram illustrates the conversion of 3-aminophenol to the target intermediate and its subsequent application in quinoline synthesis.



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Caption: Synthetic pathway from commodity chemical 3-aminophenol to the pharmaceutical quinoline scaffold via the 5-amino-2,4-dibromophenol intermediate.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Tribromination (Impurity)	Excess brominating agent or high temperature.	Strictly maintain 0°C during addition. Reduce NBS to 2.0 eq exactly.
Low Yield in Cyclization	Polymerization of crotonaldehyde.	Add crotonaldehyde very slowly as a dilute solution. Use a biphasic system (Toluene/HCl) to protect the aldehyde.
Dark/Tarry Product	Oxidation of the aminophenol. [2][3]	Perform all reactions under Nitrogen/Argon. Add antioxidants (e.g., $Na_2S_2O_5$) during workup.
Regioisomer Contamination	Starting material impurity (2-aminophenol).	Ensure starting 3-aminophenol purity >98%. Recrystallize starting material if necessary. [4]

Safety & Handling (MSDS Highlights)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319). May cause respiratory irritation (H335).
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Use a fume hood to avoid inhalation of dust or bromine vapors during synthesis.
- Storage: Store at 2-8°C in a tightly sealed container, protected from light.

References

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